Application Note: [4-(Hydroxymethyl)oxan-4-yl]methanol in Advanced Materials Development

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Compound of Interest

Compound Name:	*[4-(Hydroxymethyl)oxan-4-yl]methanol*
CAS No.:	*89975-77-9*
Cat. No.:	*B1603194*

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Executive Summary

[4-(Hydroxymethyl)oxan-4-yl]methanol (also known as 4,4-Bis(hydroxymethyl)tetrahydropyran) represents a distinct class of cycloaliphatic diols that bridges the gap between rigid carbocyclic diols (like 1,4-CHDM) and flexible ether-containing glycols. Its unique "neopentyl-like" substitution pattern at the 4-position of the tetrahydropyran ring offers a rare combination of hydrolytic stability, conformational rigidity, and hydrophilicity.

This guide outlines the mechanistic advantages of this monomer and provides validated protocols for its use as a chain extender in Polyurethanes (PU) and a monomer in Polyesters (PE).

Chemical Profile & Mechanistic Advantages[1]

Structural Analysis

The molecule consists of a six-membered tetrahydropyran (oxane) ring geminally substituted at the 4-position with two primary hydroxymethyl groups.

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- IUPAC Name: **[4-(Hydroxymethyl)oxan-4-yl]methanol**
- Common Synonym: 4,4-Bis(hydroxymethyl)tetrahydropyran
- Molecular Formula: C7H14O3
- Key Feature: Cyclic Ether Core + Gem-Diol Architecture

Structure-Property Relationships

Structural Feature	Material Benefit	Mechanism
Gem-Disubstitution (C4)	Hydrolytic Stability	The "Neopentyl Effect." The quaternary carbon at position 4 sterically shields the ester/urethane linkages formed at the hydroxyls, retarding hydrolysis.
Tetrahydropyran Ring	Thermal Resistance (Tg)	The cyclic structure restricts bond rotation compared to linear diols (e.g., 1,6-hexanediol), increasing the Glass Transition Temperature (Tg).
Ether Oxygen (C1)	Surface Energy Modulation	The ether oxygen increases polarity and hydrogen bonding potential, improving adhesion to polar substrates and compatibility in waterborne systems.

Comparative Analysis

Compared to the industry-standard 1,4-Cyclohexanedimethanol (CHDM):

- Solubility: Higher polarity makes it more compatible with polyester polyols and waterborne dispersions.

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- Birefringence: The aliphatic ether ring exhibits lower optical anisotropy than aromatic cores, making it ideal for optical films.

Application Architectures

Hydrolytically Stable Polyurethanes

In PU synthesis, this diol acts as a hard segment chain extender. Unlike linear extenders (e.g., 1,4-Butanediol), which are prone to degradation, the neopentyl structure of **[4-(Hydroxymethyl)oxan-4-yl]methanol** resists acid/base hydrolysis.

- Target Use: Biomedical implants (biostable elastomers), marine coatings, and automotive clear coats.

High-Tg Polyesters

When copolymerized with terephthalic acid or bio-based diacids (e.g., FDCA), it disrupts crystallization while maintaining a high Tg, resulting in clear, tough amorphous polymers.

- Target Use: Transparent optical resins, shrink films, and BPA-free food contact materials.

Experimental Protocols

Protocol A: Synthesis of High-Modulus Polyurethane Elastomer

Objective: Synthesize a segmented PU using **[4-(Hydroxymethyl)oxan-4-yl]methanol** as the chain extender to evaluate hard-segment reinforcement.

Materials:

- Polyol: Polytetramethylene ether glycol (PTMEG), Mn = 2000 g/mol (Dehydrated).
- Isocyanate: 4,4'-Methylene diphenyl diisocyanate (MDI).
- Chain Extender: **[4-(Hydroxymethyl)oxan-4-yl]methanol** (Dried over molecular sieves).
- Catalyst: Dibutyltin dilaurate (DBTDL) (0.05 wt%).

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- Solvent: Anhydrous Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP).

Workflow:

- Prepolymer Formation (NCO-Terminated):
  - Charge dehydrated PTMEG into a resin kettle equipped with nitrogen purge and mechanical stirrer.
  - Heat to 80°C.
  - Add molten MDI to achieve an NCO:OH ratio of 2.5:1 (or calculated for desired hard segment %).
  - React for 2 hours. Validate %NCO via dibutylamine back-titration (ASTM D2572).
- Chain Extension:
  - Dissolve **[4-(Hydroxymethyl)oxan-4-yl]methanol** in minimal anhydrous DMF (to ensure rapid mixing).
  - Cool prepolymer to 60°C to manage exotherm.
  - Add the chain extender solution dropwise.
  - Critical Step: Maintain stoichiometry at 1.02:1 (Isocyanate:Total Hydroxyl) to ensure high molecular weight.
- Curing:
  - Cast the viscous solution onto a Teflon-coated mold.
  - Step-cure: 80°C for 4 hours, then 110°C for 12 hours (under vacuum to remove solvent).
  - Post-cure: Room temperature for 48 hours before mechanical testing.

Data Visualization: PU Synthesis Logic

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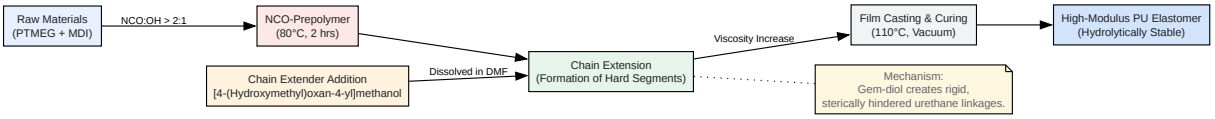

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Caption: Step-wise synthesis of polyurethane utilizing the steric hindrance of the oxane diol to create stable hard segments.[1][2]

Protocol B: Thermal & Mechanical Characterization

Objective: Validate the enhanced thermal stability and rigidity conferred by the oxane ring.

Test Method	Parameter	Target Outcome vs. Linear Controls
DSC (Differential Scanning Calorimetry)	Tg (Glass Transition)	Expect 10–20°C increase in Hard Segment Tg compared to 1,4-Butanediol extended PUs due to ring rigidity.
TGA (Thermogravimetric Analysis)	T5% (Degradation)	Expect onset >300°C. The neopentyl structure minimizes -hydrogen elimination pathways.
Tensile Testing	Modulus & Elongation	Higher initial modulus (stiffness) with retained elongation, attributed to the bulky oxane ring disrupting phase mixing.
Hydrolytic Challenge	% Mass Loss	Incubate in 80°C water for 2 weeks. Expect <5% mass loss (Superior to polyester-based controls).

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Safety & Handling

- Hazard Profile: While specific GHS data for the 4,4-bis isomer is limited, treat as a potential irritant similar to other low-molecular-weight glycols (H315, H319).
- Hygroscopicity: The ether oxygen makes this molecule hygroscopic. Store under nitrogen and dry over 4Å molecular sieves before use in isocyanate reactions to prevent side reactions (urea formation).

References

- Synthesis of Oxane Precursors: Bazhykova, K.B., et al. "Synthesis and identification of 3,5-bis(hydroxymethyl)tetrahydro-4H-pyran-4-one." Chemical Bulletin of Kazakh National University, 2018. (Provides context on the synthesis of the ketone precursor, which is reduced to the target diol).
- Cyclic Diols in Polymers:Encyclopedia of Polymer Science and Technology, "Polyesters, Thermoplastic" and "Polyurethanes." (General reference for the effect of cyclic diols like CHDM and Isosorbide on Tg).
- Neopentyl Glycol Stability: "Hydrolytic Stability of Neopentyl Glycol Derivatives in Coatings." Journal of Coatings Technology. (Mechanistic basis for the stability claims of gem-disubstituted diols).
- General Safety Data: PubChem Compound Summary for (Oxan-4-yl)methanol analogues. (Used for inferring safety protocols of structural analogues).

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Sources

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- 2. Bis(benzonitrile)palladium(II) Dichloride | 14220-64-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]

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